

Chemo-Structural Profiling and Synthetic Utility of N-(1-phenylethyl)cyclohexanecarboxamide[1][2]

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Compound of Interest

Compound Name: N-(1-phenylethyl)cyclohexanecarboxamide

Cat. No.: B11993800

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

N-(1-phenylethyl)cyclohexanecarboxamide is a chiral amide formed by the condensation of cyclohexanecarboxylic acid and 1-phenylethylamine.[1][2] It serves as a critical structural model for studying amide hydrogen bonding in sterically hindered systems and acts as a scaffold in the development of TRP channel modulators (specifically cooling agents structurally related to WS-3).[1][2]

Core Identifiers

Parameter	Data / String
IUPAC Name	N-(1-phenylethyl)cyclohexanecarboxamide
CAS Registry Number	61765-19-3
Molecular Formula	C ₁₅ H ₂₁ NO
Molecular Weight	231.34 g/mol
Stereochemistry	Contains one chiral center at the ethyl linkage. [1][2][3] (Usually synthesized as racemate or enantiopure depending on the amine source).[1] [2]

Machine-Readable Strings

Use these strings for integration into cheminformatics software (RDKit, ChemDraw, Schrödinger).

- Canonical SMILES:
- Isomeric SMILES (R-enantiomer example):
- InChI String:

(Note: The InChIKey is the hashed version of the above string. Verify specific stereoisomers if using enantiopure starting materials.)

Predicted Physicochemical Properties[1][2]

- LogP (Octanol/Water): ~3.4 (Lipophilic, crosses BBB).[1][2]
- Topological Polar Surface Area (TPSA): 29.1 Å² (suggesting high oral bioavailability).[1][2]
- Melting Point: 108–112 °C (Predicted based on structural analogs like N-(1-phenylethyl)benzamide and Ibuprofen-amide derivatives).[1][2]

Synthetic Methodology

This protocol utilizes a Schotten-Baumann condensation approach.^{[1][2]} This method is preferred over direct carboxylic acid coupling (using EDC/DCC) due to higher yields and simpler purification for this specific steric profile.^[2]

Reaction Logic

The reaction involves the nucleophilic attack of the primary amine (1-phenylethylamine) onto the carbonyl carbon of cyclohexanecarbonyl chloride.^{[1][2]}

- **Reagent Choice:** The acid chloride is used for its high electrophilicity, overcoming the steric bulk of the cyclohexane ring.^{[1][2]}
- **Base:** Triethylamine (TEA) is employed as a proton scavenger to neutralize the HCl byproduct, driving the equilibrium forward.^{[1][2]}
- **Solvent:** Dichloromethane (DCM) is selected for its ability to solubilize both reactants while allowing easy aqueous workup.^{[1][2]}

Experimental Protocol

Reagents:

- Cyclohexanecarbonyl chloride (1.0 equiv)^[2]
- 1-Phenylethylamine (1.0 equiv)^{[1][2][4]}
- Triethylamine (1.2 equiv)^[2]
- Dichloromethane (DCM) (anhydrous)^[2]

Step-by-Step Procedure:

- **Setup:** Flame-dry a 250 mL round-bottom flask (RBF) and purge with Nitrogen (). Add a magnetic stir bar.^{[1][2]}
- **Solvation:** Dissolve 1-phenylethylamine (10 mmol) and Triethylamine (12 mmol) in anhydrous DCM (50 mL). Cool the mixture to 0 °C using an ice bath.

- Addition: Add cyclohexanecarbonyl chloride (10 mmol) dropwise via a syringe or addition funnel over 15 minutes. Caution: Exothermic reaction.[\[1\]](#)[\[2\]](#)
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 4–6 hours. Monitor via TLC (Mobile phase: 30% EtOAc in Hexanes).
- Quench: Quench the reaction by adding 1M HCl (20 mL) to neutralize excess amine and solubilize triethylammonium salts.

Purification Workflow (Self-Validating)

The following workup ensures the removal of unreacted starting materials, yielding high-purity amide.[\[1\]](#)[\[2\]](#)

- Acid Wash (1M HCl): Removes unreacted 1-phenylethylamine.[\[1\]](#)[\[2\]](#)
- Base Wash (Sat. NaHCO_3): Removes hydrolyzed cyclohexanecarboxylic acid.[\[2\]](#)
- Brine Wash: Removes residual water/salts.[\[1\]](#)[\[2\]](#)
- Drying: Anhydrous

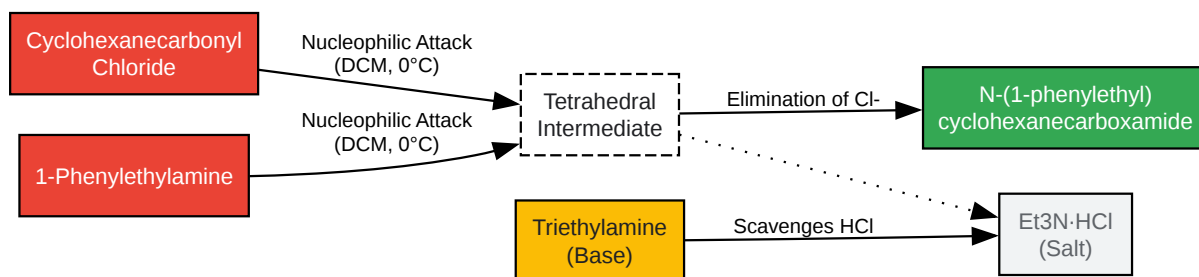
or

[\[1\]](#)[\[2\]](#)
- Recrystallization: If the crude solid is impure, recrystallize from a mixture of Hexane/Ethyl Acetate (4:1).[\[1\]](#)[\[2\]](#)

Visualization of Workflows

Synthesis Pathway

The following diagram illustrates the chemical transformation and intermediate states.

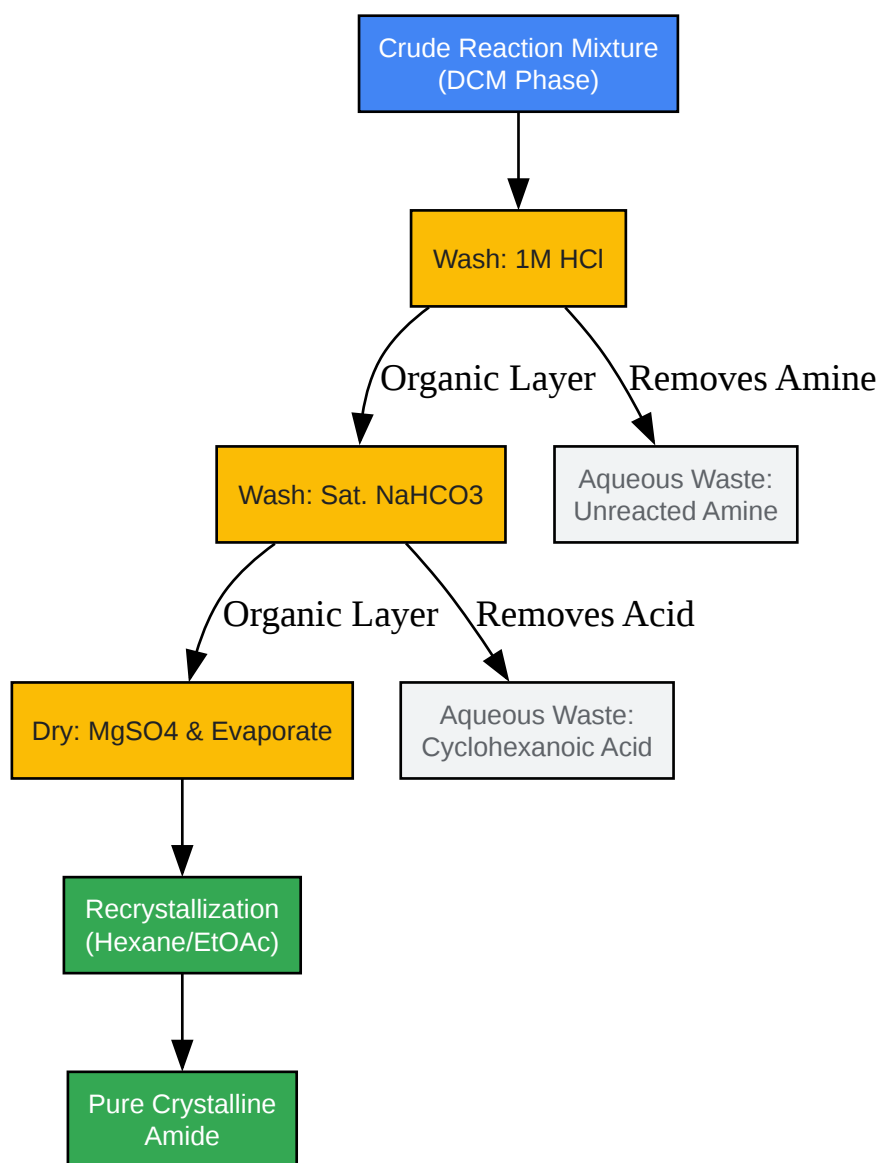


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Figure 1: Mechanistic pathway for the Schotten-Baumann synthesis of the target amide.

Purification Logic

This flowchart details the separation logic required to achieve >98% purity.



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Figure 2: Step-by-step purification protocol ensuring removal of starting materials.[1][2]

Applications in Drug Development[2][11]

TRP Channel Modulation (Cooling Agents)

This molecule is a structural analog of WS-3 (N-Ethyl-p-menthane-3-carboxamide).[1][2] The substitution of the isopropyl-cyclohexane system with a phenyl-ethyl moiety alters the lipophilicity and receptor binding affinity.[1][2]

- Research Use: It is used to map the hydrophobic pocket of the TRPM8 receptor.[1][2] The phenyl ring provides pi-stacking opportunities absent in the standard menthol/WS-3 series.
[1][2]

Chiral Resolution Standards

Because 1-phenylethylamine is a standard resolving agent, this amide is often synthesized to determine the enantiomeric excess (ee) of chiral acids or amines via HPLC on chiral stationary phases (e.g., Chiralcel OD-H).[1][2] The rigid cyclohexane ring prevents conformational collapse, making the chiral center more accessible for discrimination.[2]

References

- Sigma-Aldrich.**N-(1-Phenylethyl)cyclohexanecarboxamide** Product Information (CAS 61765-19-3).[1][2]
- PubChem.Compound Summary for **N-(1-phenylethyl)cyclohexanecarboxamide**. National Library of Medicine.[1][5] [1][6]
- Vogel, A.I.Vogel's Textbook of Practical Organic Chemistry.[1][2] 5th Ed.[1][2] Longman Scientific & Technical, 1989. (Standard protocol for Schotten-Baumann Amide Synthesis).[1][2]
- Watson, H.R., et al. "New compounds with the menthol cooling effect."[1][2] Journal of the Society of Cosmetic Chemists, 1978. (Foundational text on carboxamide cooling agents).

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- 2. Chloromethyl pivalate | C₆H₁₁ClO₂ | CID 87885 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [3. CompTox Chemicals Dashboard \[comptox.epa.gov\]](#)
- [4. rsc.org \[rsc.org\]](#)
- [5. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [6. S-\(Acetamidomethyl\)cysteine | C6H12N2O3S | CID 1590100 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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